

Technical Guide: Physicochemical Properties of 5-Bromopyridine-2-carbonyl chloride

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Compound of Interest

Compound Name: 5-Bromopyridine-2-carbonyl chloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical and chemical properties of **5-Bromopyridine-2-carbonyl chloride** (CAS No. 137178-88-2), a key intermediate in pharmaceutical and agrochemical research. Due to the limited availability of comprehensive public data, this document also furnishes detailed experimental protocols for the determination of its physical appearance and solubility, empowering researchers to ascertain these properties in their own laboratory settings.

Core Properties of 5-Bromopyridine-2-carbonyl chloride

5-Bromopyridine-2-carbonyl chloride is a reactive acyl chloride derivative of pyridine. Its chemical structure and key identifiers are presented below.

Chemical Structure:

Identifier	Value
CAS Number	137178-88-2
Molecular Formula	C ₆ H ₃ BrClNO
Molecular Weight	220.45 g/mol [1]
Synonyms	5-bromo-2-pyridinecarbonyl chloride, 5-Bromopicolinoyl chloride

Physical Appearance

5-Bromopyridine-2-carbonyl chloride is consistently described as a solid at room temperature.[2][3][4] While the exact color is not specified in many data sheets, related compounds such as 5-Bromopyridine-2-carbaldehyde are described as ranging from white to light yellow or brown crystalline powder. It is therefore anticipated that **5-Bromopyridine-2-carbonyl chloride** presents as a crystalline solid, potentially with a pale yellow or off-white hue. As an acyl chloride, it is also noted to be moisture-sensitive.[3]

Table 1: Physical Properties of 5-Bromopyridine-2-carbonyl chloride

Property	Value	Source
Physical Form	Solid	[2][3][4]
Boiling Point	250 °C	[5]
Density	1.760 g/cm ³	[5]
Flash Point	105 °C	[5]
Storage Temperature	2-8°C, under inert atmosphere	[2]

Solubility Profile

Specific solubility data for **5-Bromopyridine-2-carbonyl chloride** in common laboratory solvents is not widely published. However, its synthesis is described in dichloromethane, indicating its solubility in this chlorinated solvent.[5][6] As an acyl chloride, it is expected to

react with protic solvents such as water, alcohols, and primary or secondary amines. It is likely to be soluble in a range of aprotic organic solvents. A systematic approach to determining its solubility is recommended and a detailed protocol is provided below.

Table 2: Qualitative Solubility of 5-Bromopyridine-2-carbonyl chloride

Solvent	Expected Solubility	Notes
Water	Reactive / Insoluble	Acyl chlorides hydrolyze in water.
Dichloromethane	Soluble	Used as a solvent in its synthesis. [5] [6]
Diethyl Ether	To be determined	
Tetrahydrofuran (THF)	To be determined	
Toluene	To be determined	
Acetone	To be determined	
N,N-Dimethylformamide (DMF)	To be determined	
Dimethyl Sulfoxide (DMSO)	To be determined	
Ethanol	Reactive	Will likely react to form the corresponding ester.
Methanol	Reactive	Will likely react to form the corresponding ester.

Experimental Protocols

The following protocols provide standardized methods for determining the physical appearance and solubility of **5-Bromopyridine-2-carbonyl chloride**.

Protocol 1: Determination of Physical Appearance

Objective: To accurately describe the physical state, color, and morphology of a solid sample of **5-Bromopyridine-2-carbonyl chloride**.

Materials:

- Sample of **5-Bromopyridine-2-carbonyl chloride**
- Spatula
- White watch glass or ceramic well plate
- Microscope (optional)
- Well-ventilated chemical fume hood

Procedure:

- In a chemical fume hood, place a small amount (approx. 10-20 mg) of the compound onto a clean, dry, white watch glass using a spatula.
- Observe the sample against the white background under good lighting.
- Record the Physical State: Note if the substance is a powder, crystalline, amorphous, etc.
- Record the Color: Describe the color of the substance (e.g., white, off-white, pale yellow).
- Record the Morphology (Optional): If a microscope is available, observe the crystalline structure (e.g., needles, plates, prisms).
- Handle the compound with care, avoiding inhalation of dust and contact with skin, as it is a corrosive substance.

Protocol 2: Qualitative Solubility Determination

Objective: To determine the solubility of **5-Bromopyridine-2-carbonyl chloride** in a range of common laboratory solvents.

Materials:

- Sample of **5-Bromopyridine-2-carbonyl chloride**
- Small, dry test tubes (e.g., 13x100 mm)

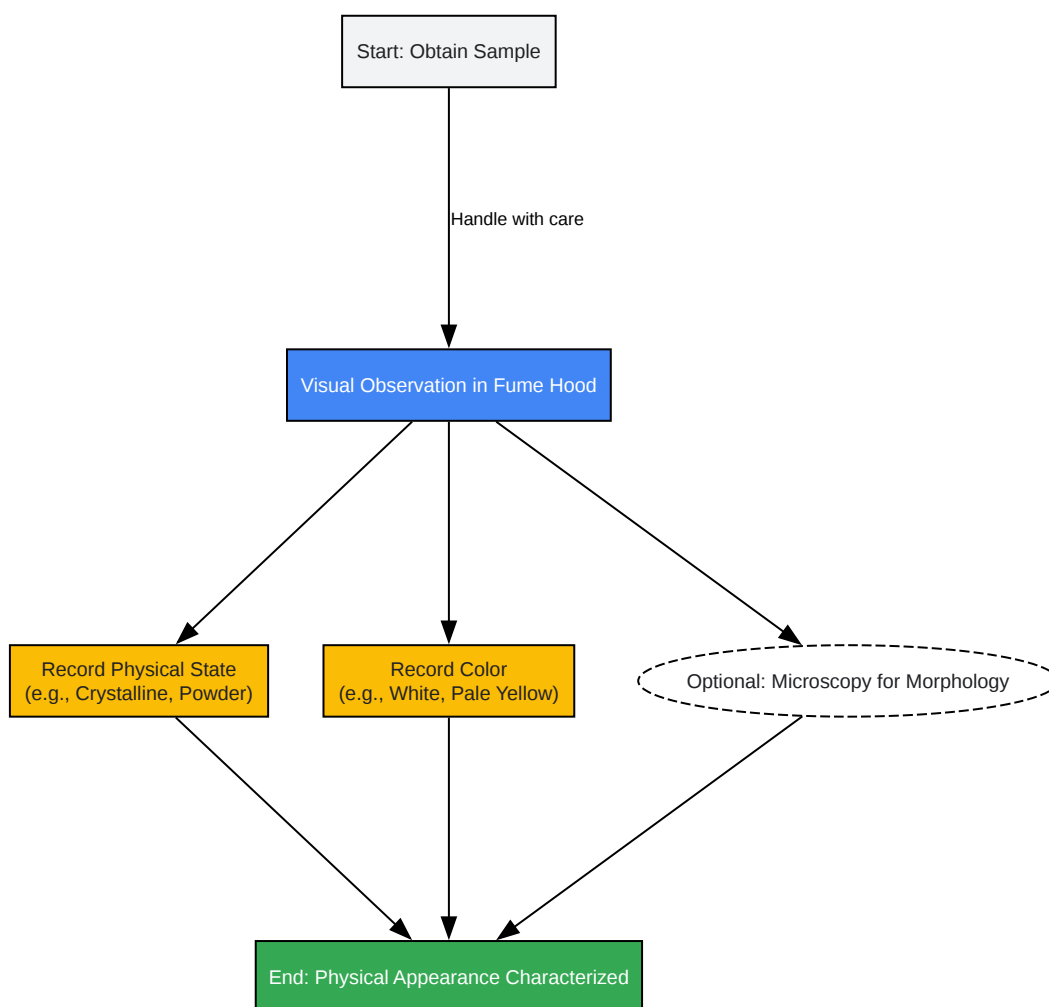
- Test tube rack
- Graduated pipettes or micropipettes
- Vortex mixer
- Solvents: Dichloromethane, Diethyl Ether, THF, Toluene, Acetone, DMF, DMSO.
- Caution: Do not test solubility in water or alcohols directly without considering the reactivity.

Procedure:

- Label a series of clean, dry test tubes with the names of the solvents to be tested.
- Add approximately 10 mg of **5-Bromopyridine-2-carbonyl chloride** to each test tube.
- To the first test tube, add the selected solvent dropwise, starting with 0.5 mL.
- Agitate the mixture vigorously using a vortex mixer for 30-60 seconds.
- Observe the mixture against a contrasting background.
 - Soluble: The solid completely dissolves, leaving a clear solution.
 - Partially Soluble: Some of the solid dissolves, but undissolved particles remain.
 - Insoluble: The solid does not appear to dissolve at all.
- If the compound is insoluble, continue adding the solvent in 0.5 mL increments up to a total volume of 3 mL, vortexing after each addition, and record the observation at each step.
- Repeat steps 3-6 for each of the selected aprotic solvents.
- Record all observations in a structured table.

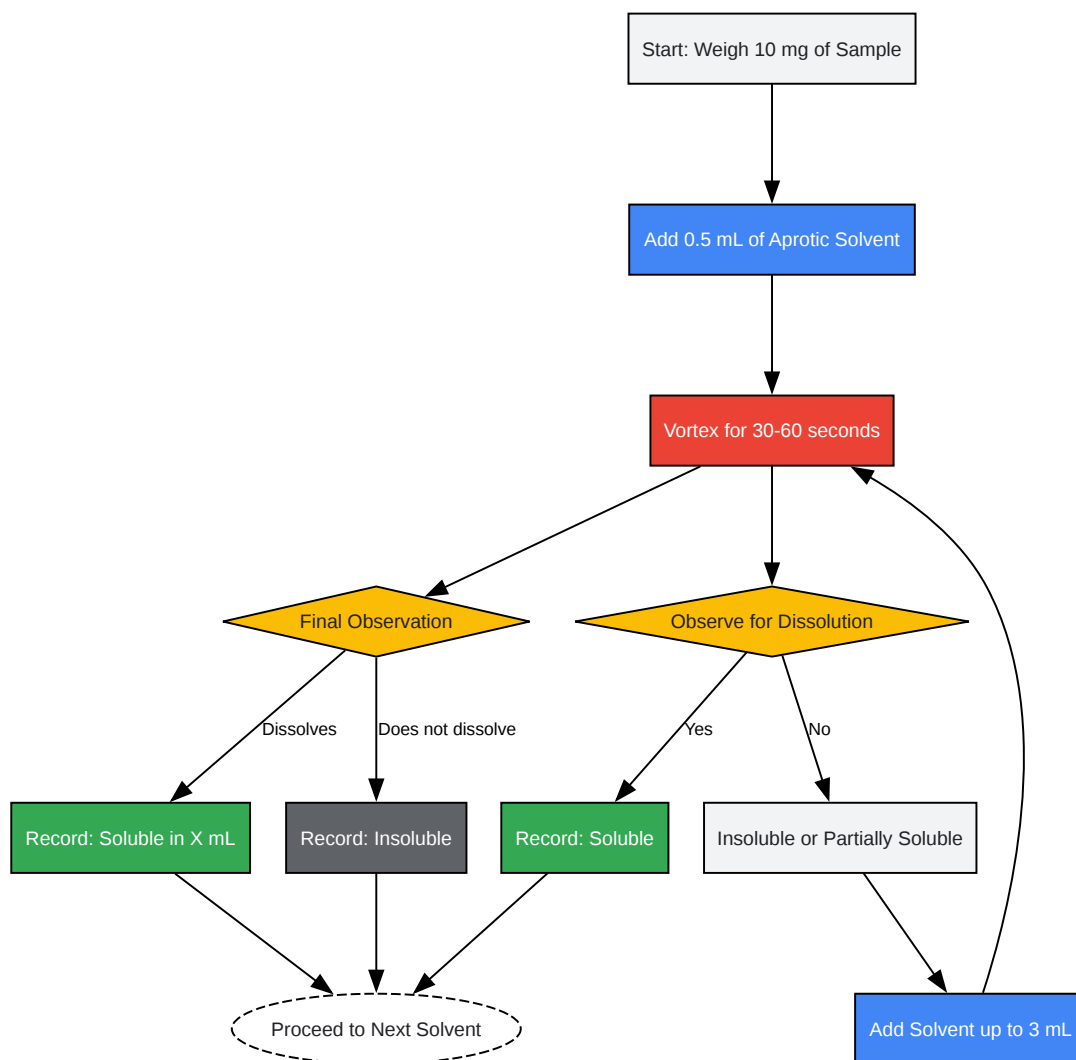
Visualized Workflows

The following diagrams illustrate the logical workflows for the characterization of **5-Bromopyridine-2-carbonyl chloride**.



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Caption: Workflow for Physical Appearance Determination.



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Caption: Workflow for Qualitative Solubility Testing.

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